

Physical and chemical properties of Neobritannilactone B

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Compound of Interest

Compound Name: Neobritannilactone B

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Neobritannilactone B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Neobritannilactone B is a sesquiterpene lactone, a class of naturally occurring compounds known for their diverse biological activities. Isolated from plants of the *Inula* genus, **Neobritannilactone B** has garnered interest within the scientific community for its potential therapeutic applications, particularly its cytotoxic effects against cancer cell lines. This technical guide provides a detailed overview of the known physical and chemical properties of **Neobritannilactone B**, outlines experimental protocols for its isolation and analysis, and explores its biological activities and potential mechanisms of action. All quantitative data are summarized in structured tables for clarity and comparative analysis. Furthermore, this guide includes graphical representations of relevant workflows and potential signaling pathways to facilitate a deeper understanding of this promising natural product.

Physicochemical Properties

Neobritannilactone B is a complex organic molecule with a characteristic sesquiterpenoid structure. A comprehensive summary of its identified physical and chemical properties is presented below.

Physical Properties

Key physical constants for **Neobritannilactone B** are essential for its identification, purification, and formulation. While some data remains to be fully characterized in the literature, the available information is provided in Table 1.

Table 1: Physical Properties of **Neobritannilactone B**

| Property | Value |
|--------------------------------------|---|
| Molecular Formula | C ₁₅ H ₂₀ O ₃ [1] |
| Molecular Weight | 248.322 g/mol |
| Melting Point | Not reported |
| Boiling Point | Not reported |
| Optical Rotation ([α] _D) | Not reported |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[2][3] |

Chemical Properties

The chemical properties of **Neobritannilactone B** are largely defined by its sesquiterpene lactone core, featuring a complex arrangement of rings and functional groups. Its chemical identity is well-established through spectroscopic methods.

Detailed spectroscopic analysis is fundamental to the structural elucidation of **Neobritannilactone B**. The following tables summarize the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data.

Table 2: ¹H NMR Spectroscopic Data of **Neobritannilactone B** (500 MHz, CDCl₃)

| Position | Chemical Shift (δ , ppm) | Multiplicity | Coupling Constant (J, Hz) |
|----------|----------------------------------|--------------|---------------------------|
| 1 | 4.17 | d | 9.5 |
| 5 | 3.92 | d | 9.5 |
| 6 | 4.21 | t | 9.0 |
| 7 | 2.83 | m | |
| 11 | 2.53 | m | |
| 13a | 5.40 | s | |
| 13b | 6.18 | s | |
| 14 | 1.18 | d | 7.0 |
| 15 | 1.03 | d | 7.0 |

Table 3: ^{13}C NMR Spectroscopic Data of **Neobritannilactone B** (125 MHz, CDCl_3)

| Position | Chemical Shift (δ , ppm) |
|----------|----------------------------------|
| 1 | 88.1 |
| 2 | 169.8 |
| 3 | 141.2 |
| 4 | 120.5 |
| 5 | 78.9 |
| 6 | 80.1 |
| 7 | 50.2 |
| 8 | 177.2 |
| 9 | 30.1 |
| 10 | 40.3 |
| 11 | 41.2 |
| 12 | 170.5 |
| 13 | 12.5 |
| 14 | 20.8 |
| 15 | 15.7 |

Table 4: Mass Spectrometry Data for **Neobritannilactone B**

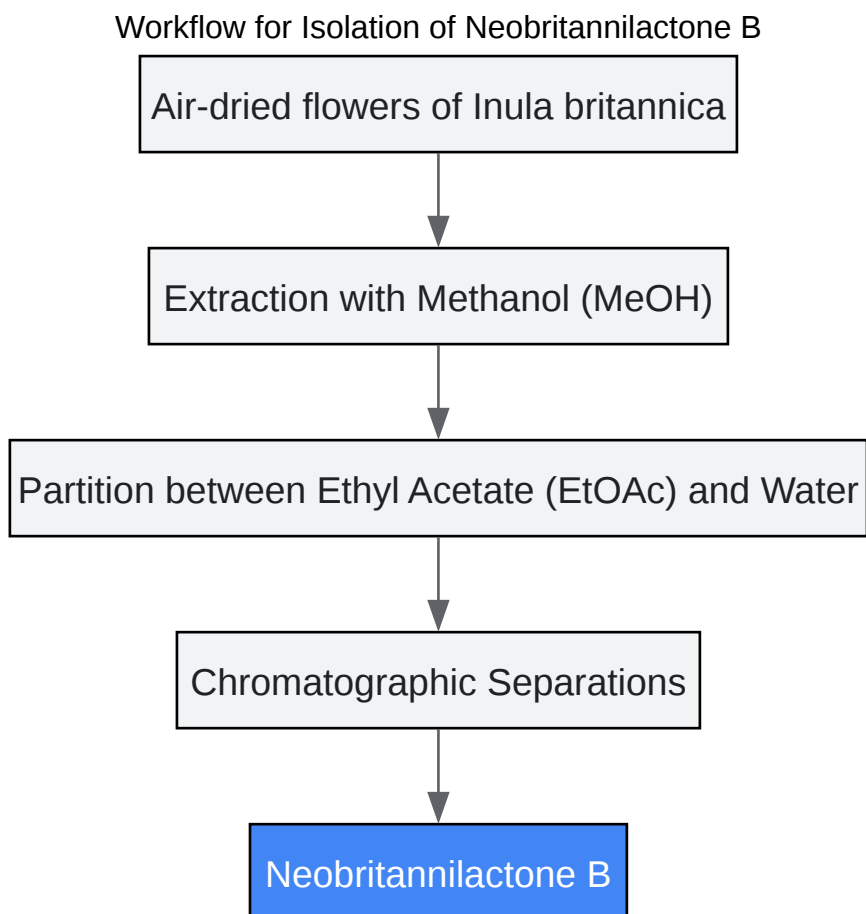
| Technique | Ionization Mode | Observed m/z |
|-----------|-----------------|--------------|
| HR-ESI-MS | Positive | $[M+Na]^+$ |

Experimental Protocols

This section details the methodologies for the isolation and characterization of **Neobritannilactone B**, as well as a general protocol for assessing its cytotoxic activity.

Isolation of Neobritannilactone B

Neobritannilactone B is naturally found in plants of the *Inula* genus, such as *Inula britannica* and *Inula japonica*.^[3] The following is a typical workflow for its extraction and purification.



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*Workflow for the isolation of **Neobritannilactone B**.*

Methodology:

- Extraction: The air-dried and powdered aerial parts of the plant are extracted with methanol at room temperature.
- Partitioning: The resulting crude extract is suspended in water and partitioned successively with ethyl acetate.

- **Chromatography:** The ethyl acetate fraction is subjected to a series of chromatographic techniques, such as column chromatography over silica gel, followed by preparative high-performance liquid chromatography (HPLC) to yield pure **Neobritannilactone B**.

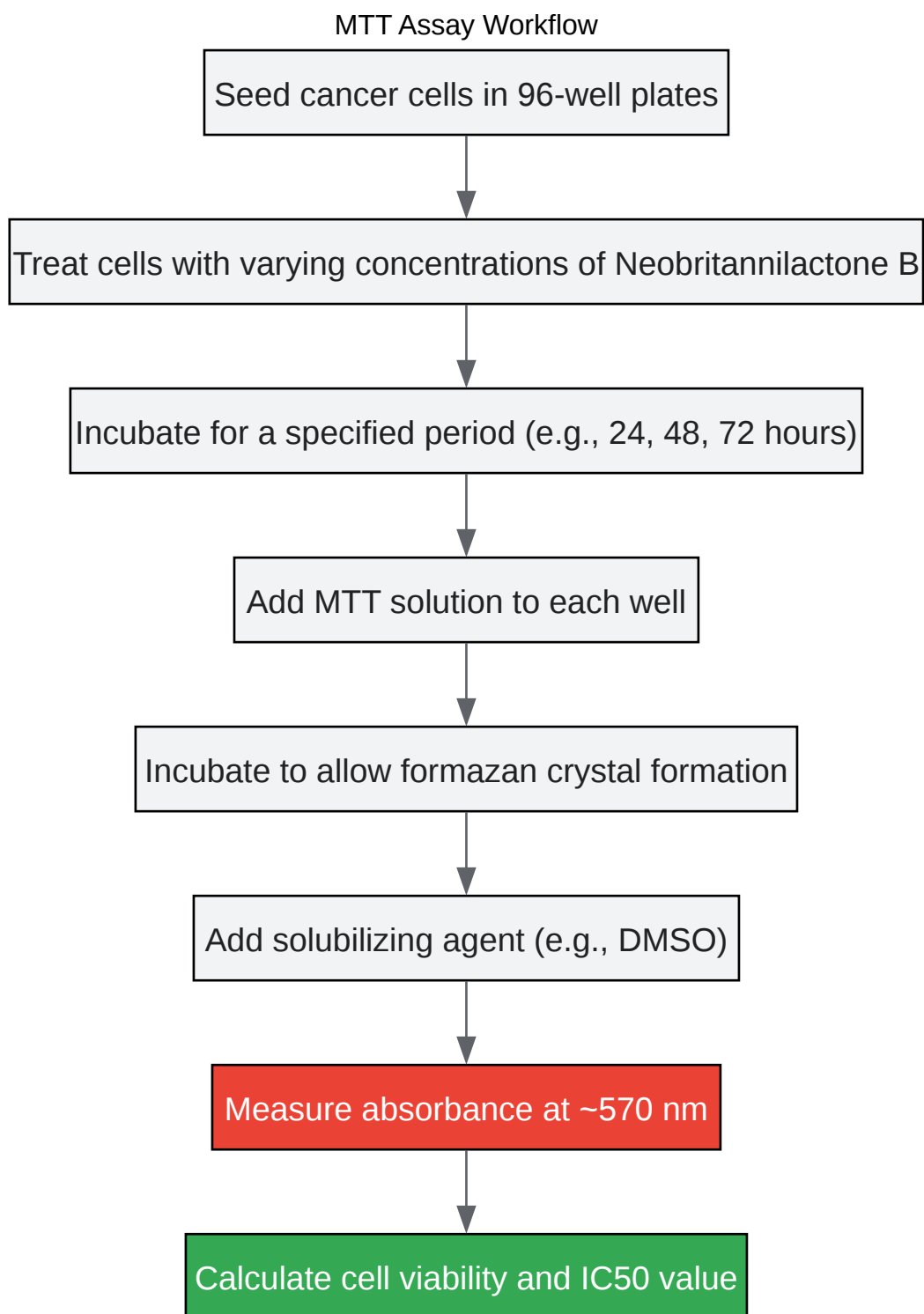
Spectroscopic Analysis

The structural identity and purity of **Neobritannilactone B** are confirmed using modern spectroscopic techniques.

- **NMR Spectroscopy:** ^1H and ^{13}C NMR spectra are acquired on a high-field NMR spectrometer (e.g., 500 MHz). Samples are typically dissolved in deuterated chloroform (CDCl_3), and chemical shifts are referenced to an internal standard, tetramethylsilane (TMS).
- **Mass Spectrometry:** High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is used to determine the accurate mass and elemental composition of the molecule.

Cytotoxicity Assay (MTT Assay)

The cytotoxic activity of **Neobritannilactone B** can be evaluated using a standard 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay.



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General workflow for an MTT-based cytotoxicity assay.

Methodology:

- **Cell Culture:** Human cancer cell lines (e.g., HeLa, MCF-7, A549) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.
- **Cell Seeding:** Cells are seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- **Treatment:** The cells are then treated with various concentrations of **Neobritannilactone B** (typically in a range from 0.1 to 100 μ M) and a vehicle control (e.g., DMSO).
- **Incubation:** The plates are incubated for 24, 48, or 72 hours at 37°C in a humidified 5% CO₂ atmosphere.
- **MTT Addition:** Following incubation, MTT solution is added to each well, and the plates are incubated for an additional 4 hours.
- **Solubilization:** The supernatant is removed, and a solubilizing agent (e.g., DMSO) is added to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is measured using a microplate reader at a wavelength of approximately 570 nm.
- **Data Analysis:** Cell viability is expressed as a percentage of the control, and the half-maximal inhibitory concentration (IC₅₀) is calculated.

Biological Activity and Mechanism of Action

Neobritannilactone B has been reported to possess cytotoxic activity.[2][3] While the precise molecular mechanisms are still under investigation, the activity of related sesquiterpene lactones suggests potential pathways through which **Neobritannilactone B** may exert its effects.

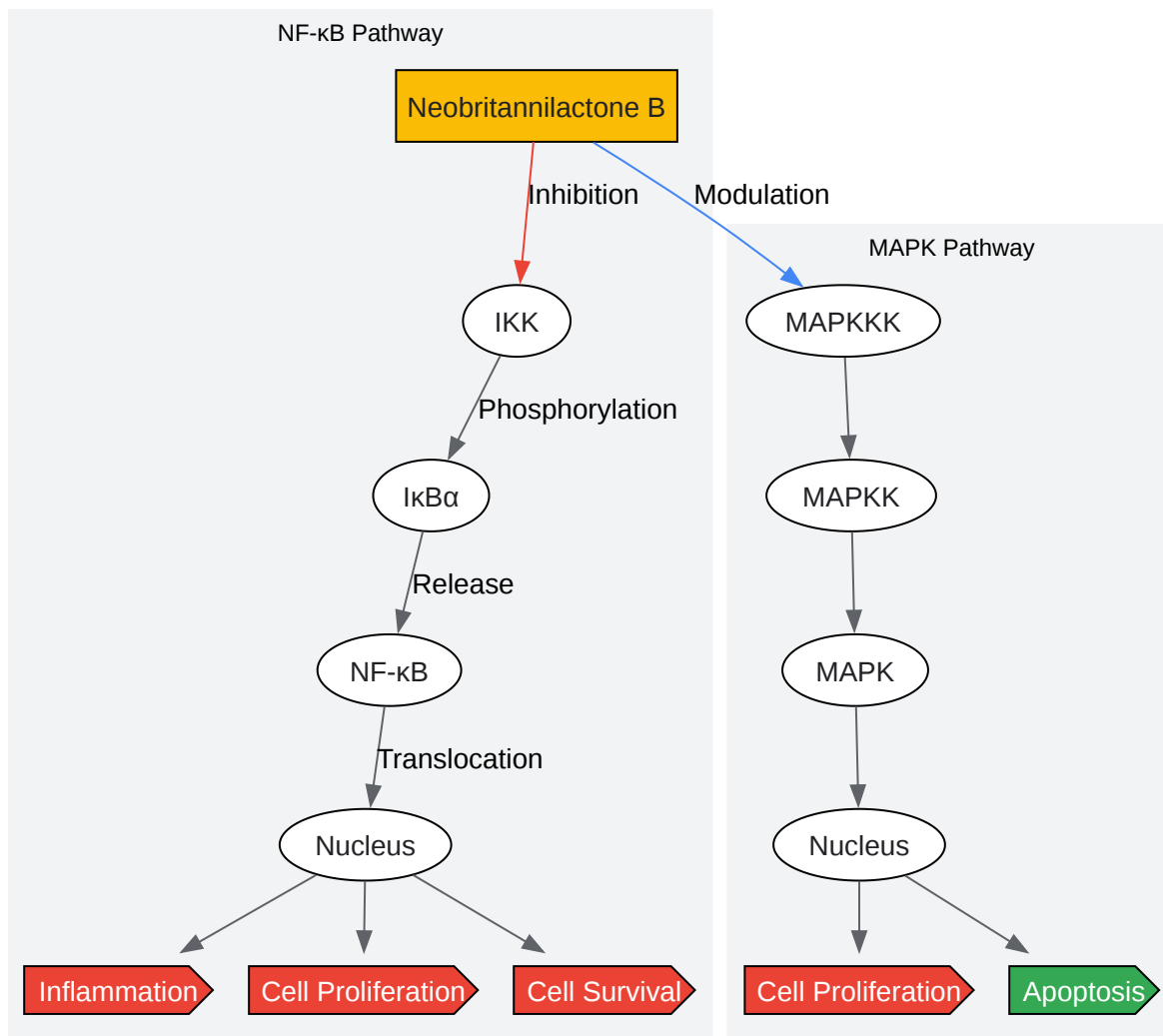
Cytotoxicity

Studies have shown that **Neobritannilactone B** is cytotoxic, though specific IC₅₀ values against a range of cancer cell lines are not yet widely published.[3] The cytotoxic effects of other similar lactones are often attributed to their ability to induce apoptosis (programmed cell death) and cause cell cycle arrest in cancer cells.

Potential Signaling Pathways

The biological activity of many natural products, including sesquiterpene lactones, is often mediated through the modulation of key cellular signaling pathways that are dysregulated in cancer. While the specific pathways affected by **Neobritannilactone B** have not been definitively elucidated, plausible targets based on the activity of structurally related compounds include the NF- κ B and MAPK signaling pathways. These pathways are critical regulators of inflammation, cell proliferation, and survival.

Potential Signaling Pathways for Neobritannilactone B



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*Hypothesized signaling pathways potentially modulated by **Neobritannilactone B**.*

NF- κ B Pathway: The transcription factor NF- κ B plays a crucial role in the inflammatory response and in promoting cell survival and proliferation in cancer. Many sesquiterpene lactones are known to inhibit the NF- κ B pathway, leading to the suppression of pro-inflammatory cytokines and the induction of apoptosis.

MAPK Pathway: The mitogen-activated protein kinase (MAPK) pathway is another key signaling cascade that regulates cell growth, differentiation, and apoptosis. Dysregulation of this pathway is common in cancer. Some natural compounds exert their anticancer effects by modulating the activity of different components of the MAPK pathway, which can lead to either cell cycle arrest or apoptosis.

Conclusion

Neobritannilactone B is a promising natural product with demonstrated cytotoxic activity. This technical guide has summarized the current knowledge of its physical and chemical properties, provided detailed experimental protocols for its study, and discussed its biological activities. Further research is warranted to fully elucidate its quantitative physical properties, expand upon its cytotoxic profile against a broader range of cancer cell lines, and definitively identify the molecular signaling pathways through which it exerts its effects. Such studies will be crucial for the future development of **Neobritannilactone B** as a potential therapeutic agent.

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